

handling and safety precautions for Tetramethylammonium borohydride

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Compound of Interest

Compound Name: *Tetramethylammonium
borohydride*

Cat. No.: *B8772049*

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Technical Support Center: Tetramethylammonium Borohydride

This technical support center provides essential information for the safe handling and use of **Tetramethylammonium borohydride** (TMAB) in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Tetramethylammonium borohydride**?

A1: **Tetramethylammonium borohydride** is a hazardous chemical with multiple risks. It is toxic if swallowed and causes severe skin burns and eye damage.^{[1][2]} A significant hazard is its reactivity with water, which releases flammable gases that can ignite spontaneously.^{[1][3][4]} Inhalation may cause corrosive injuries to the upper respiratory tract and lungs.^{[2][5]}

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: When handling **Tetramethylammonium borohydride**, it is crucial to wear appropriate personal protective equipment. This includes:

- Eye/Face Protection: Tightly fitting safety goggles or a face shield.^[3]

- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[1][3]
- Respiratory Protection: In case of dust formation or inadequate ventilation, a NIOSH-approved respirator is necessary.[3]

Q3: How should **Tetramethylammonium borohydride** be stored?

A3: Proper storage is critical to maintain the stability and safety of **Tetramethylammonium borohydride**. It should be stored in a tightly closed container in a dry, cool, and well-ventilated area.[3][6] It is essential to protect it from moisture and to store it under an inert gas atmosphere.[1][3]

Q4: What materials are incompatible with **Tetramethylammonium borohydride**?

A4: **Tetramethylammonium borohydride** is incompatible with several substances. The most critical incompatibility is with water, as it reacts violently to produce flammable gases.[1][4] It should also be kept away from strong oxidizing agents and acids.

Troubleshooting Guides

Problem: The **Tetramethylammonium borohydride** appears discolored or clumpy.

- Possible Cause: This may indicate decomposition due to exposure to moisture or air.
- Solution: Do not use the reagent. Dispose of it according to your institution's hazardous waste disposal procedures. In the future, ensure the container is always tightly sealed and stored in a desiccator or glovebox.

Problem: A small spill of **Tetramethylammonium borohydride** has occurred in the fume hood.

- Solution:
 - Ensure all ignition sources are removed from the area.[1]
 - Wear appropriate PPE, including respiratory protection.
 - Carefully sweep the solid material into a dry, airtight container.[1] Avoid creating dust.

- Wipe the area with a cloth dampened with an inert solvent (e.g., toluene or hexane).
- Place all contaminated materials into a sealed container for hazardous waste disposal.

Problem: The reaction involving **Tetramethylammonium borohydride** is proceeding more vigorously than expected.

- Possible Cause: The reaction may have been exposed to trace amounts of water, or the reaction scale may be too large for the current cooling capacity.
- Solution:
 - If possible and safe to do so, immerse the reaction vessel in an ice bath to control the temperature.
 - Be prepared for the potential release of flammable gases. Ensure adequate ventilation and have a fire extinguisher rated for chemical fires readily available.
 - If the reaction becomes uncontrollable, evacuate the area and contact your institution's emergency response team.

Data Presentation

Physical and Chemical Properties

Property	Value
Molecular Formula	C4H16BN
Molar Mass	88.99 g/mol [2]
Melting Point	150°C (decomposes)[7][8]
Density	0.813 g/cm ³ [7]
Appearance	White to off-white crystalline powder
Solubility	Soluble in water (reacts), slightly soluble in ethanol and acetonitrile.[9]

GHS Hazard Statements

Hazard Code	Description
H261	In contact with water releases flammable gas.[1][2][3]
H301	Toxic if swallowed.[1][2][3]
H314	Causes severe skin burns and eye damage.[1]
H319	Causes serious eye irritation.[2][3]

Experimental Protocols

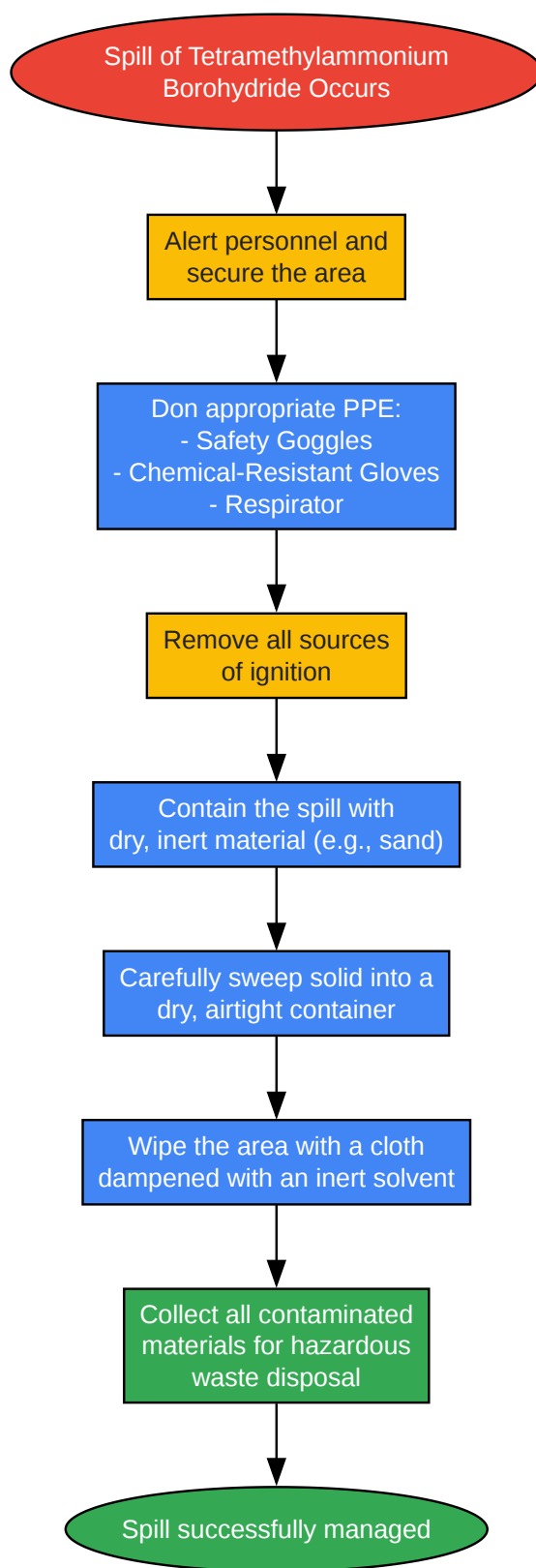
Protocol for a Small-Scale Reduction using **Tetramethylammonium Borohydride**

Methodology cited for illustrative safety purposes only. Always refer to a validated experimental procedure.

- Preparation:
 - Set up the reaction apparatus in a certified chemical fume hood.
 - Ensure all glassware is thoroughly dried in an oven and cooled under a stream of inert gas (e.g., argon or nitrogen).
 - Have a dry powder fire extinguisher or a bucket of sand readily accessible.
- Reagent Handling:
 - Under an inert atmosphere (e.g., in a glovebox or using a Schlenk line), weigh the required amount of **Tetramethylammonium borohydride** into a dry flask.
 - Add a dry, aprotic solvent (e.g., THF, dioxane) via cannula or a dry syringe.
- Reaction:
 - Cool the reaction mixture to the desired temperature using an appropriate cooling bath.

- Slowly add the substrate to be reduced to the stirred suspension of the borohydride.
- Monitor the reaction progress by a suitable analytical method (e.g., TLC, GC-MS).
- Work-up and Quenching:
 - Once the reaction is complete, cautiously quench the excess borohydride by the slow, dropwise addition of a protic solvent (e.g., methanol or ethanol) at a low temperature. Be aware that this will generate flammable hydrogen gas.
 - Follow the specific work-up procedure for your reaction to isolate the desired product.
- Waste Disposal:
 - All waste materials, including quenched reaction mixtures and contaminated labware, must be disposed of as hazardous waste according to institutional guidelines.

Visualizations



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Caption: Workflow for handling a **Tetramethylammonium borohydride** spill.

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References

- 1. tcichemicals.com [tcichemicals.com]
- 2. Tetramethylammonium borohydride | C₄H₁₆BN | CID 28122 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
- 4. assets.thermofisher.cn [assets.thermofisher.cn]
- 5. Tetramethylammonium borohydride - Hazardous Agents | Haz-Map [haz-map.com]
- 6. WERCS Studio - Application Error [assets.thermofisher.com]
- 7. chembk.com [chembk.com]
- 8. Tetramethylammonium borohydride | 16883-45-7 [chemicalbook.com]
- 9. Page loading... [wap.guidechem.com]
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